

# Technical Guide: Physicochemical Properties of Neolitsine

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Neolitsine

Cat. No.: B130865

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This document provides a concise summary of the molecular formula and molecular weight for the compound **Neolitsine**, intended for researchers, scientists, and professionals in drug development.

## Core Data

The fundamental physicochemical properties of **Neolitsine** are detailed below. This information is critical for experimental design, dosage calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>17</sub> NO <sub>4</sub>	[1][2]
Molecular Weight	323.34 g/mol	[1][2]

## Experimental Context and Signaling

While detailed experimental protocols for the determination of these values are not provided in the search results, the molecular formula is typically determined through methods such as high-resolution mass spectrometry (HRMS) and elemental analysis. The molecular weight is a calculated value based on the molecular formula.

**Neolitsine's** biological activity is an area of active research. To illustrate a hypothetical experimental workflow for investigating its effects on a signaling pathway, the following diagram

is provided.

Caption: Hypothetical workflow for studying **Neolitsine**'s effect on protein expression and kinase activity.

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## References

- 1. abmole.com [abmole.com]
- 2. Neolitsine | C<sub>19</sub>H<sub>17</sub>NO<sub>4</sub> | CID 10064778 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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